

# Poziotinib conjunctivitis treatment management

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## Compound Focus: Poziotinib

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## Clinical Presentation and Incidence

**Poziotinib**-induced conjunctivitis is identified as one of the most common treatment-related adverse events (TRAEs).

- **Frequency and Severity:** In clinical trials, conjunctivitis is frequently reported alongside other typical tyrosine kinase inhibitor (TKI) side effects like rash, diarrhea, and stomatitis [1] [2]. A case report noted the event as Grade 2 in severity, which typically signifies moderate symptoms requiring local intervention but not necessarily dose modification [1].
- **Onset:** Symptoms can appear early in the treatment course. In one documented case, conjunctivitis was reported within the first month of therapy [1].

The table below summarizes the incidence of TRAEs from the ZENITH20-2 trial cohort [2]:

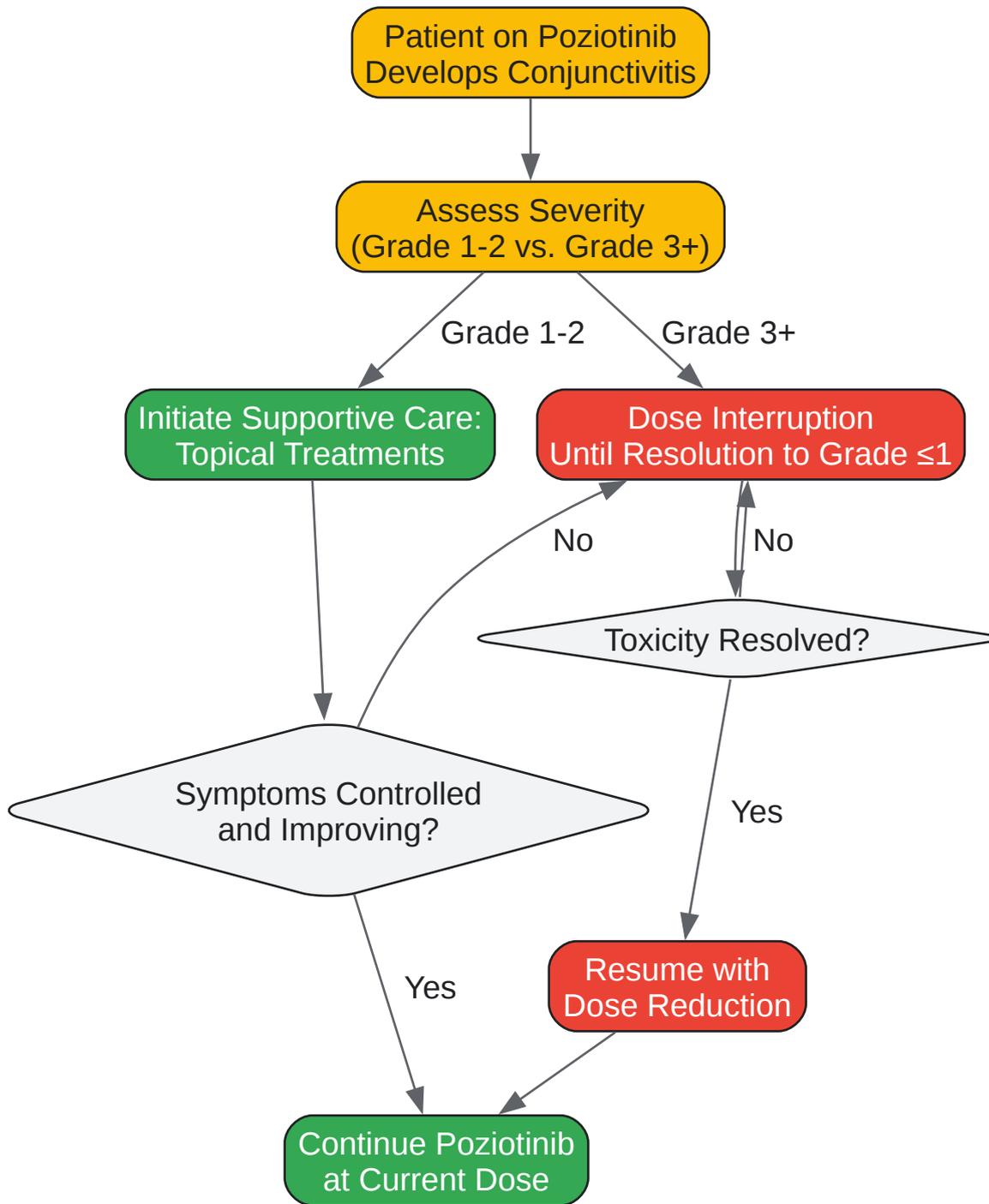
Adverse Event	Total Incidence	Grade 3 or Higher Incidence
Any TRAE	97.8% (88/90 pts)	83.3% (75/90 pts)
Rash	91.1%	48.9%
Diarrhea	82.2%	25.6%
Stomatitis	68.9%	24.4%
Conjunctivitis	Reported as common [1]	Specific grade 3+ data not provided

## Management and Dose Modification Strategies

Management focuses on symptomatic relief and protocol-defined dose adjustments to maintain patients on therapy.

- **Supportive and Topical Care:** For mild to moderate cases, initial management involves topical treatments. The case report noted that conjunctivitis improved from Grade 2 to Grade 1 with unspecified topical treatments [1].
- **Dose Interruption and Reduction:** For more significant or persistent cases, the established management strategy is dose modification.
  - **Dose Interruption:** Treatment may be temporarily stopped until the adverse event resolves to a mild grade (Grade  $\leq 1$ ) [1] [2].
  - **Dose Reduction:** Following recurrence of adverse events, a permanent dose reduction is often implemented. In one case, reducing the dose from 8 mg twice daily to 6 mg twice daily led to an improvement in conjunctivitis and other side effects, allowing the patient to continue therapy long-term with good tolerance [1].

The following diagram illustrates the typical management pathway for **poziotinib**-induced conjunctivitis, based on reported clinical practices:



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## Protocol Insights and Research Context

For scientists designing clinical trials or managing patients, understanding the protocol-level details is critical.

- **Dosing Schedules:** Clinical trials have evaluated different dosing regimens. The ZENITH20 trial initially used **16 mg once daily** [2], while other research, such as the case report, used **8 mg twice daily** [1]. The twice-daily schedule may offer a different tolerability profile.
- **High Rate of Dose Modification:** It is important to note that dose reductions due to TRAEs are very common. In the ZENITH20-2 cohort, **76.8% of patients required a dose reduction** [2]. The final tolerated doses in the study were often 14 mg, 12 mg, or 10 mg once daily.
- **Mechanism:** The conjunctivitis is considered an "on-target" toxicity related to the inhibition of the EGFR (HER1) pathway, which is also involved in maintaining the ocular surface [3] [2]. This is similar to conjunctivitis seen with other EGFR-inhibiting drugs.

## Frequently Asked Questions (FAQs)

**Q1: Is there a specific topical agent recommended for managing this conjunctivitis? A1:** While clinical reports confirm the use of topical treatments [1], the specific agents (e.g., artificial tears, topical steroids, antibiotics) are not detailed in the available literature. Management should be guided by an ophthalmologist based on the clinical presentation, and prophylactic measures for other TKIs (like eyelid hygiene) may be considered.

**Q2: Can patients continue on poziotinib if they develop conjunctivitis? A2:** Yes. The established management pathway shows that with appropriate supportive care and/or dose interruption/reduction, patients can often continue therapy. One case report documented a patient maintaining a complete response for over 15 months on a reduced dose of 6 mg twice daily after experiencing conjunctivitis [1].

**Q3: How does poziotinib-induced conjunctivitis differ from infectious conjunctivitis? A3: Poziotinib-**induced conjunctivitis is a non-infectious, inflammatory condition directly linked to the drug's mechanism of action [3] [4] [2]. It lacks the high transmissibility of adenoviral conjunctivitis [5] or the purulent discharge typical of bacterial conjunctivitis [3] [6]. Correct diagnosis is key to avoiding unnecessary antibiotic use.

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